

purifying 2-Chloro-4-fluorocinnamic acid by recrystallization from ethanol

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Compound of Interest

Compound Name: 2-Chloro-4-fluorocinnamic acid

CAS No.: 133220-86-7; 174603-37-3

Cat. No.: B2673275

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Technical Support Center: Purification of 2-Chloro-4-fluorocinnamic Acid

Case ID: REC-2Cl4F-CIN Status: Active Assigned Specialist: Senior Application Scientist, Separation Science Unit Topic: Recrystallization Protocol & Troubleshooting Solvent System: Ethanol (Primary) / Water (Antisolvent)

Executive Summary & Molecule Profile

Welcome to the technical support hub for **2-Chloro-4-fluorocinnamic acid**. This guide moves beyond generic textbook advice to address the specific physicochemical challenges of purifying this halogenated cinnamic acid derivative.

Target Molecule Data

Property	Value	Implication for Recrystallization
CAS	202982-74-9	Verification Key
Melting Point	245–247°C	High. Risk of "oiling out" is negligible in ethanol (BP 78°C).
Solubility (EtOH)	High	Pure ethanol often yields poor recovery; an antisolvent (water) is recommended.
Solubility (Water)	Very Low	Excellent antisolvent to force precipitation.
Acidity (pKa)	~4.0–4.5	Acidic. Risk of esterification with ethanol if heated prolonged.
Light Sensitivity	Moderate	Cinnamic acids can dimerize ([2+2] cycloaddition) under UV light. Protect from light.

The "Golden Path" Protocol

Method: Solvent/Antisolvent Recrystallization (Ethanol/Water) Why this method? **2-Chloro-4-fluorocinnamic acid** is highly soluble in ethanol. Evaporative crystallization or cooling of pure ethanol often results in low yields (mother liquor retention). The addition of water (antisolvent) drastically reduces solubility, forcing the crystal lattice to form and improving recovery yield without sacrificing purity.

Step-by-Step Methodology

Pre-requisites:

- Solvent: Ethanol (95% or Absolute).
- Antisolvent: Deionized Water (pre-warmed to ~50°C).

- Equipment: Erlenmeyer flask, magnetic stirrer, heating plate, Buchner funnel.

Phase 1: Dissolution (The Critical Moment)

- Place the crude **2-Chloro-4-fluorocinnamic acid** in an Erlenmeyer flask.
- Add Ethanol sparingly. Start with a ratio of 5 mL per gram of solid.
- Heat the mixture to a gentle boil (approx. 80°C).
 - Technical Note: Do not reflux for more than 10 minutes. Prolonged heating of carboxylic acids in alcohols can lead to trace ethyl ester formation (impurity).
- If solid remains, add hot ethanol in 1 mL increments until fully dissolved.
 - Visual Check: The solution should be clear. If small particles (dust/insolubles) remain but the bulk is dissolved, perform a hot filtration immediately.

Phase 2: Nucleation Control (The Antisolvent)

- Remove the flask from the heat source.
- While the solution is still hot (~70°C), slowly add the pre-warmed water dropwise with gentle stirring.
- Stop adding water the moment you see a faint, persistent cloudiness (turbidity) that does not disappear upon swirling.
- Add a few drops of ethanol to clear the cloudiness (returning to a saturated clear solution).

Phase 3: Crystallization & Isolation

- Slow Cooling: Allow the flask to cool to room temperature undisturbed.
 - Why? Rapid cooling traps impurities in the crystal lattice.
- Once at room temperature, place the flask in an ice bath (0–4°C) for 30 minutes to maximize yield.
- Filtration: Collect crystals via vacuum filtration (Buchner funnel).

- Washing: Wash the filter cake with a cold 50:50 Ethanol/Water mixture.
- Drying: Dry in a vacuum oven at 50°C or air dry protected from light.

Troubleshooting Hub (FAQ)

Category A: Yield Issues

Q: I cooled the ethanol solution, but no crystals appeared.

- Diagnosis: The solution is not supersaturated. The halogen substituents (Cl, F) increase lipophilicity, making the compound very soluble in ethanol.
- Fix: You must increase the polarity of the solvent system. Re-heat the solution and add water (antisolvent) until turbidity is reached (see Phase 2 above). Alternatively, evaporate 50% of the ethanol volume and re-cool.

Q: My recovery yield is low (<50%).

- Diagnosis: Too much solvent was used, or the "cold" temperature wasn't cold enough.
- Fix: Save the mother liquor (filtrate). Concentrate it by rotary evaporation to half volume and repeat the cooling process to harvest a "second crop" of crystals. Note: Second crops are usually less pure.

Category B: Purity & Appearance

Q: The crystals are yellow/off-white (Target is white).

- Diagnosis: Oxidation products or retained starting material (likely the benzaldehyde precursor).
- Fix: Perform a "charcoal treatment." During Phase 1 (Dissolution), add activated carbon (1-2% by weight), boil for 2 minutes, and perform a hot filtration before adding the antisolvent.

Q: The melting point is broad (e.g., 235–243°C).

- Diagnosis: Impurity occlusion or solvent entrapment.

- Fix:
 - Dry harder: Ensure all water/ethanol is removed (vacuum dry).
 - Slower cooling: Re-recrystallize. Wrap the flask in a towel during cooling to slow the temperature drop, allowing the crystal lattice to reject impurities more effectively.

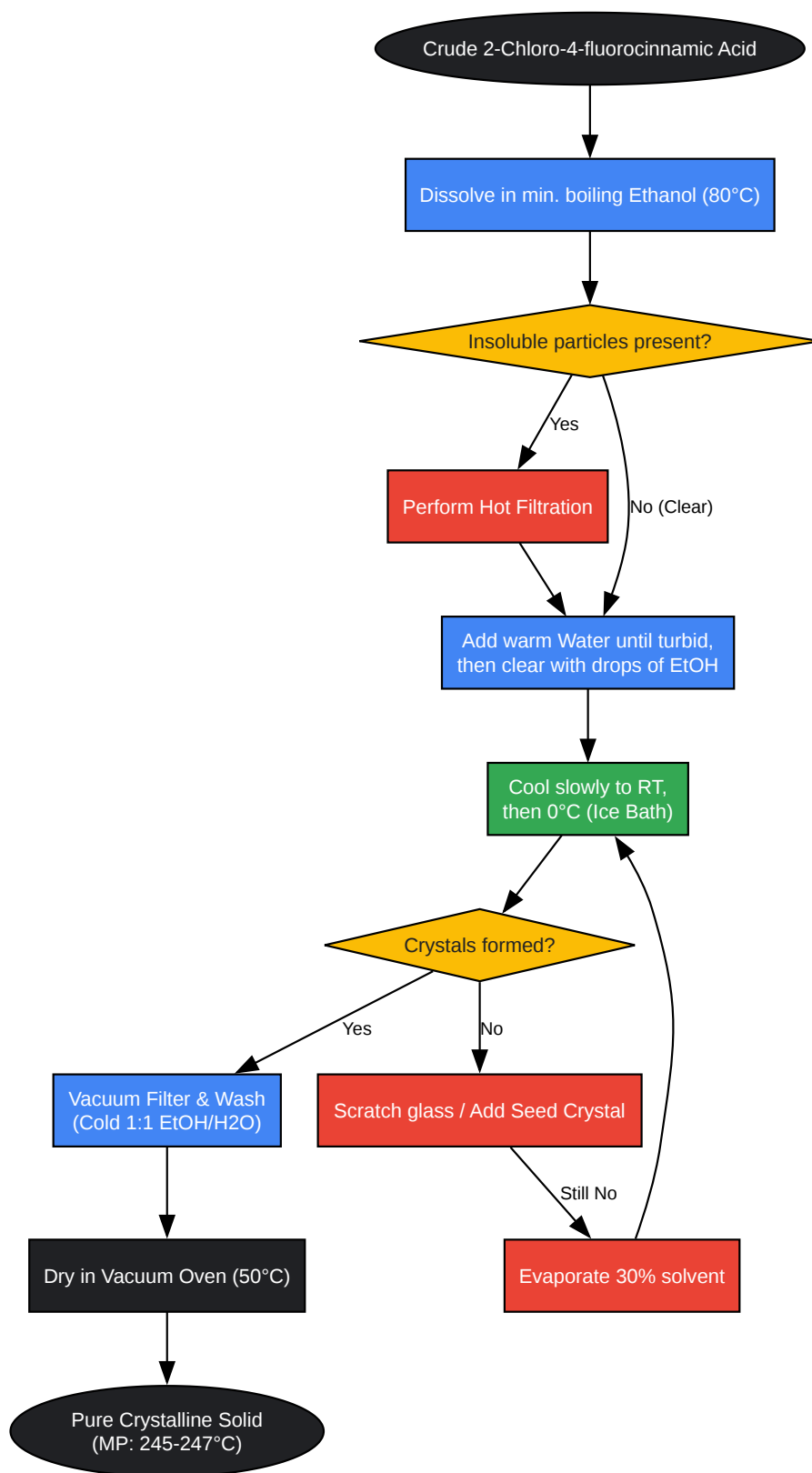
Category C: Chemical Stability

Q: I see a new spot on TLC moving faster than my acid.

- Diagnosis: Esterification. You have likely synthesized Ethyl 2-chloro-4-fluorocinnamate. This happens if you boil the acid in ethanol for too long.
- Fix: You cannot reverse this easily during recrystallization. You must hydrolyze the ester back to the acid (using NaOH/Water) or discard the batch if the impurity level is critical.
Prevention: Minimize boiling time.

Visual Workflow (Decision Tree)

The following diagram illustrates the logical decision-making process for this purification.



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Caption: Logic flow for the purification of **2-Chloro-4-fluorocinnamic acid**, emphasizing the critical antisolvent step.

References & Data Verification

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Sources

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